

Experimental Verification of Octol's Equation of State: A Comparative Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the equation of state (EOS) for **Octol**, a widely used high explosive, with other common energetic materials. The data presented is based on experimental verification, primarily through the cylinder expansion test, and is intended to be a valuable resource for researchers and scientists in the field of energetic materials and related areas.

Data Presentation: Comparison of Equation of State Parameters

The performance of an explosive is often characterized by the Jones-Wilkins-Lee (JWL) equation of state, which describes the pressure-volume relationship of the detonation products. The JWL EOS is given by:

$$P = A(1 - \omega/R_1V)e^{-(-R_1V)} + B(1 - \omega/R_2V)e^{-(-R_2V)} + \omega E/V$$

where P is the pressure, V is the relative volume, E is the specific internal energy, and A, B, R_1 , R_2 , and ω are empirically determined parameters.

The following table summarizes the JWL parameters for **Octol** (75% HMX, 25% TNT) and other common high explosives. These parameters are crucial for computational modeling and simulation of explosive performance.



Explo sive	Comp ositio n	Densi ty (g/cm ³)	A (Mbar)	B (Mbar)	R1	R ₂	ω	Deton ation Veloci ty (km/s	C-J Press ure (Mbar
Octol	75% HMX / 25% TNT	1.826	9.350	0.110	4.60	1.30	0.35	8.48	0.345
НМХ	-	1.890	10.990	0.179	4.60	1.30	0.35	9.11	0.420
RDX	-	1.770	9.170	0.100	4.50	1.20	0.35	8.75	0.340
PETN	-	1.770	7.800	0.080	4.40	1.20	0.30	8.30	0.335
TNT	-	1.630	3.712	0.032	4.15	0.95	0.30	6.93	0.210

Shock Hugoniot Data

The shock Hugoniot represents the locus of states that can be reached by a single shock from an initial state. It is typically represented by a linear relationship between the shock velocity (U_s) and the particle velocity (U_p) : $U_s = c_0 + S U_p$, where c_0 is the bulk sound speed and S is a material constant. The pressure (P) in the shocked state can then be calculated using the Rankine-Hugoniot jump conditions: $P = p_0 U_s U_p$, where p_0 is the initial density.

The following table presents the shock Hugoniot parameters for the unreacted explosives.

Explosive	Density (g/cm³)	co (km/s)	s
НМХ	1.890	2.83	1.74
RDX	1.770	2.62	1.74
PETN	1.770	2.50	1.80
TNT	1.630	2.29	1.84



Experimental Protocols

The primary experimental technique for determining the JWL equation of state parameters is the Cylinder Expansion Test.

Cylinder Expansion Test Protocol

1. Objective: To measure the radial expansion velocity of a copper cylinder filled with an explosive upon detonation. This data is then used to derive the JWL EOS parameters of the detonation products.

2. Materials and Equipment:

- Copper cylinder of standardized dimensions (e.g., 25.4 mm inner diameter, 2.54 mm wall thickness, 305 mm length).
- Explosive charge to be tested, cast or pressed into the copper cylinder.
- Detonator and booster charge for initiating the detonation.
- High-speed diagnostic equipment:
- Streak camera or
- Photonic Doppler Velocimetry (PDV) probes.
- Data acquisition system (oscilloscopes, digitizers).
- · Firing chamber and safety equipment.

3. Procedure:

- Charge Preparation: The explosive is carefully loaded into the copper cylinder to ensure a uniform density.
- Test Setup: The cylinder is placed vertically in a firing chamber. The initiation system (detonator and booster) is attached to one end of the cylinder.
- Instrumentation:
- Streak Camera: The cylinder is backlit, and a streak camera is focused on a narrow slit
 perpendicular to the cylinder's axis. As the cylinder expands, the silhouette of the wall is
 recorded on the streak camera, providing a continuous record of the wall's radial position
 versus time.
- PDV Probes: One or more PDV probes are positioned to measure the velocity of the
 expanding cylinder wall at specific points. These probes work by measuring the Doppler shift
 of laser light reflected from the moving surface.




- Detonation: The explosive is initiated, and the data acquisition system records the output from the streak camera or PDV probes.
- Data Analysis:
- The raw data (streak image or PDV velocity-time profiles) is processed to obtain the radial wall velocity as a function of time.
- The wall velocity data is then used in a hydrodynamic code or an analytical model to
 iteratively determine the set of JWL parameters (A, B, R₁, R₂, ω) that best reproduces the
 experimental velocity profile. This process involves adjusting the JWL parameters until the
 simulated cylinder expansion matches the experimental results.[1][2][3]

Mandatory Visualization

Below are diagrams illustrating key workflows and relationships in the experimental verification of **Octol**'s equation of state.






Click to download full resolution via product page

Cylinder Expansion Test Workflow





Click to download full resolution via product page

JWL Equation of State Parameters

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Explosive Wikipedia [en.wikipedia.org]
- 2. apps.dtic.mil [apps.dtic.mil]



- 3. pubs.aip.org [pubs.aip.org]
- To cite this document: BenchChem. [Experimental Verification of Octol's Equation of State: A
 Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b13765986#experimental-verification-of-octol-s-equation-of-state]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com